

Essential Safety and Operational Guidance for 2-Methyl-2-adamantanol

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Compound of Interest

Compound Name: **2-Methyl-2-adamantanol**

Cat. No.: **B056294**

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This document provides immediate, essential safety and logistical information for the handling and disposal of **2-Methyl-2-adamantanol** (CAS No. 702-98-7). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identification and Properties:

Property	Value
Molecular Formula	C ₁₁ H ₁₈ O
Molecular Weight	166.26 g/mol
Appearance	White crystalline solid. [1]
Melting Point	215 - 217 °C. [1]
Solubility	Insoluble in water. [2]

Hazard Identification and Classification

According to the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), **2-Methyl-2-adamantanol** is not considered a hazardous substance.[\[1\]](#) No significant hazards have been identified, and it is not classified as a skin/eye irritant, carcinogen, or reproductive toxicant.[\[3\]](#)

Personal Protective Equipment (PPE)

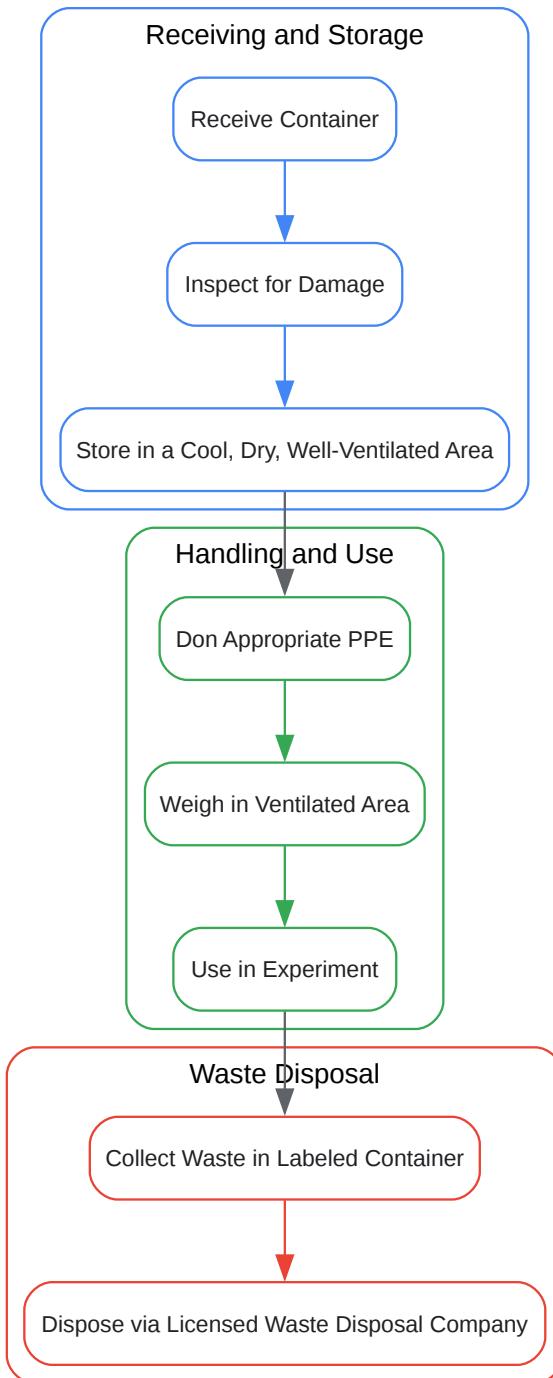
While **2-Methyl-2-adamantanol** is not classified as hazardous, adherence to standard laboratory safety protocols is essential. The following personal protective equipment is recommended to minimize exposure and ensure a safe handling environment.

PPE Category	Recommended Equipment	Specifications
Eye/Face Protection	Safety glasses with side shields	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. [1]
Skin Protection	Laboratory coat	Standard protective clothing to prevent skin contact.
Gloves	Wear appropriate protective gloves (e.g., nitrile) to prevent skin exposure. [1]	
Respiratory Protection	Not normally required	Use in a well-ventilated area. If dust formation is significant, a particulate respirator may be considered.

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for maintaining a safe laboratory environment. The following workflow outlines the key steps from receipt of the chemical to its final disposal.

Workflow for Handling and Disposal of 2-Methyl-2-adamantanol

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Caption: Workflow for Handling and Disposal of **2-Methyl-2-adamantanol**.

Step-by-Step Handling Procedures

- Preparation:
 - Ensure a well-ventilated work area, such as a chemical fume hood, is available.
 - Assemble all necessary personal protective equipment as outlined in the table above.
 - Have spill cleanup materials readily accessible.
- Handling the Solid:
 - Avoid the formation of dust when handling the solid material.[\[1\]](#)
 - Use a spatula or other appropriate tool to transfer the chemical.
 - Keep the container tightly closed when not in use.[\[1\]](#)
- In Case of Accidental Release:
 - For spills, sweep up the solid material and place it into a suitable, labeled container for disposal.[\[1\]](#)
 - Avoid generating dust during cleanup.
 - Ensure the area is cleaned thoroughly after the spill has been contained.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention. [4]
Skin Contact	Wash the affected area with plenty of soap and water for at least 15 minutes. [1]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. [1]
Ingestion	Clean mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur. [1]

Disposal Plan

Chemical waste generators must adhere to local, regional, and national regulations for hazardous waste disposal.[\[1\]](#)

- Waste Collection:
 - Collect all waste material, including any contaminated items, in a clearly labeled, sealed container.
- Disposal Method:
 - Dispose of the chemical waste through a licensed and approved waste disposal company.
 - Do not dispose of **2-Methyl-2-adamantanol** down the drain or in general waste.

Disclaimer: This information is intended for guidance purposes only and is based on currently available data. Always refer to the specific Safety Data Sheet (SDS) provided by the manufacturer and follow all applicable institutional and governmental regulations.

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